Technical Whitepaper: Physicochemical Characterization and Analytical Profiling of ADP Monosodium Salt

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Compound of Interest

Compound Name:	*adenosine 5'-(trihydrogen diphosphate), monosodium salt*
CAS No.:	*1172-42-5*
Cat. No.:	*B073521*

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Executive Summary

Adenosine 5'-diphosphate (ADP) monosodium salt is a critical reagent in bioanalytical chemistry, serving as a primary agonist for purinergic receptors (P2Y1, P2Y12) and a universal product in kinase activity assays. However, its utility is frequently compromised by poor handling practices that ignore its physicochemical volatility.

This guide moves beyond basic datasheet parameters to provide a causal understanding of ADP monosodium salt's behavior. We explore its acid-base dissociation, hydrolytic instability, and the specific analytical workflows required to validate its purity before use in high-stakes drug development assays.

Part 1: Molecular Identity & Structural Attributes

ADP monosodium salt exists in a delicate equilibrium. Unlike the fully neutralized di- or tri-sodium salts, the monosodium form retains acidic protons on the phosphate chain, influencing

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both its solubility and the pH of resultant stock solutions.

Table 1: Core Chemical Specifications

Property	Specification	Technical Note
Chemical Name	Adenosine 5'-diphosphate, monosodium salt	Distinct from free acid (CAS 58-64-0) or disodium salt.
CAS Number	20398-34-9	Specific to the monosodium form.[1]
Molecular Formula	$C_{10}H_{14}N_5NaO_{10}P_2$	Anhydrous basis. Often supplied as a hydrate ($\bullet xH_2O$). [1]
Molecular Weight	~449.18 g/mol	Adjust calculations based on specific lot water content (Karl Fischer).
Appearance	White to off-white powder	Crystalline forms are rare; usually lyophilized.
Solubility	Water: ≥ 50 mg/mL	Highly soluble, but kinetics depend on temperature.
UV Absorbance	= 259 nm	= 15,400 $M^{-1}cm^{-1}$ (pH 7.0).

Part 2: Physicochemical Profile & Causality

Hygroscopicity and Weighing Errors

ADP monosodium salt is hygroscopic. Upon exposure to ambient humidity, the lyophilized powder rapidly adsorbs water.

- Causality: The polar phosphate groups and sodium counter-ion create a high affinity for atmospheric moisture.
- Impact: Weighing "dry" powder without correcting for water content can lead to concentration errors of 5–15% in kinetic assays.

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- Protocol: Always equilibrate the vial to room temperature before opening to prevent condensation. Use Karl Fischer titration data from the Certificate of Analysis (CoA) to correct the molar mass during stock preparation.

Acid-Base Behavior and Solution pH

The monosodium salt is an acid salt.

Dissolving ADP monosodium salt in unbuffered water will yield an acidic solution (typically pH 3.0 – 4.0).

- Risk: Acidic pH accelerates the hydrolysis of the pyrophosphate bond (see Section 2.3).
- Mitigation: Do not store ADP in unbuffered water. Reconstitute immediately in a buffered system (e.g., TE buffer, pH 7.5) or adjust pH with NaOH immediately upon dissolution.

Thermal and Hydrolytic Stability

ADP is thermodynamically unstable relative to AMP (Adenosine Monophosphate) and inorganic phosphate (

).

- Pathway: Acid-catalyzed hydrolysis attacks the

  -phosphate.
- Disproportionation: In the presence of divalent cations (

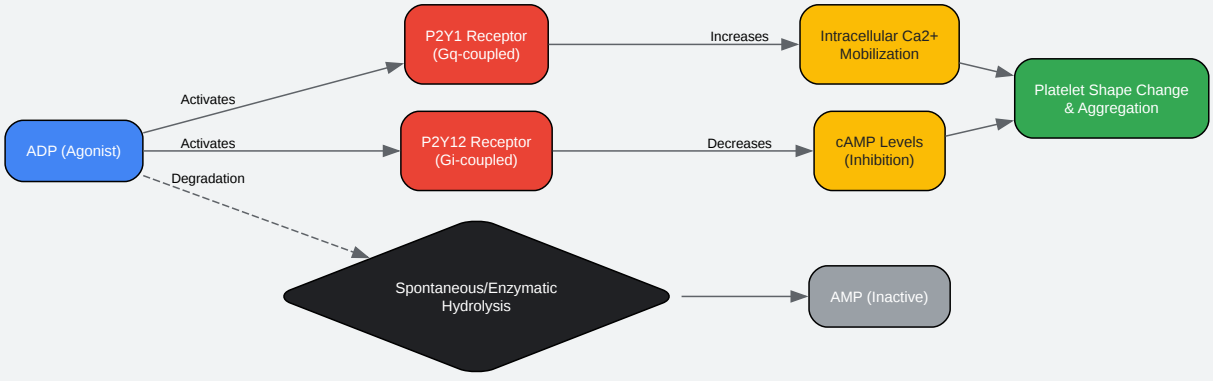
) and specific contaminants, ADP can disproportionate:

  .

Part 3: Biological Context & Signaling Pathways

In drug development, ADP is most critical in platelet aggregation studies targeting P2Y receptors. The purity of ADP is paramount; contamination with ATP (antagonist/agonist depending on receptor) or AMP (breakdown product) will skew potency data.

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Figure 1: ADP signaling mechanism in platelet activation and the competing degradation pathway that necessitates high-purity reagents.

Part 4: Analytical Methodologies (Self-Validating Protocol)

To ensure scientific integrity, one must not assume the purity of ADP monosodium salt, especially after storage. The following Reverse-Phase HPLC (RP-HPLC) method is designed to separate ADP from its primary impurities (AMP and ATP).

Chromatographic Principles

Nucleotides are highly polar and retain poorly on standard C18 columns. We utilize Ion-Pairing Chromatography or a high-aqueous phase with phosphate buffering to achieve resolution.

Step-by-Step Validation Protocol

Reagents:

- Phosphate Buffer: 100 mM

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, adjusted to pH 6.0 with KOH.

- Methanol (HPLC Grade).
- Column: C18 Analytical Column (5 µm, 4.6 x 150 mm).[2]

Instrument Settings:

- Flow Rate: 1.0 mL/min
- Temperature: 25°C
- Detection: UV @ 254 nm (Adenine moiety absorbance)
- Injection Volume: 10 µL

Gradient Profile:

Time (min)	% Buffer (A)	% Methanol (B)	Mechanism
0.0	98	2	Equilibration
5.0	98	2	Isocratic elution of AMP
15.0	80	20	Gradient elution of ADP/ATP
20.0	98	2	Re-equilibration

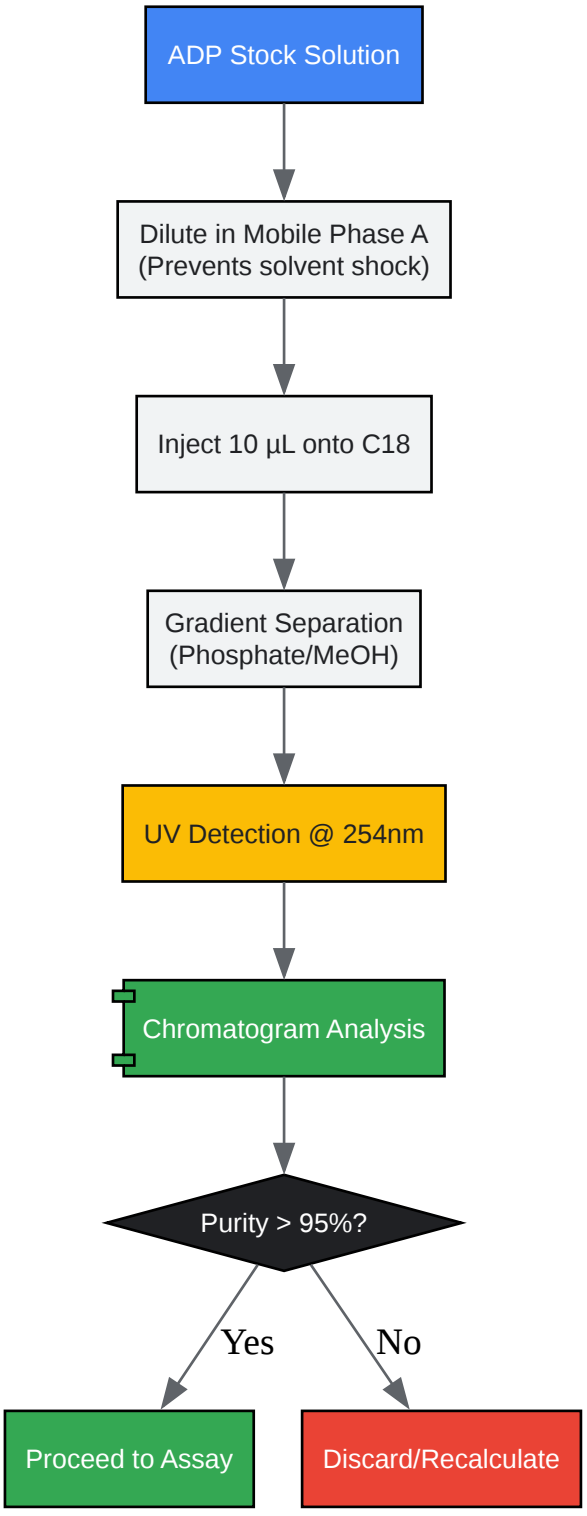
Self-Validation Criteria (System Suitability):

- Resolution (

  ): The resolution between ADP and ATP peaks must be > 1.5.
- Tailing Factor: ADP peak symmetry must be between 0.9 and 1.2.
- Linearity: Standard curve (

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) from 10 µM to 1 mM.



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Figure 2: Analytical workflow for validating ADP stock purity prior to kinetic or cellular assays.

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Part 5: Handling and Storage Guidelines

To maintain the integrity described above, strict adherence to these storage protocols is required.

- Solid State: Store at -20°C. Desiccate. Stable for >2 years if kept dry.
- Solution State:
  - Reconstitute in buffers (pH 6.5 – 7.5). Avoid unbuffered water.
  - Aliquot immediately. Do not freeze-thaw more than once.
  - Stability at 4°C: < 24 hours (due to slow hydrolysis).
  - Stability at -20°C: ~6 months.

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 6022, Adenosine 5'-diphosphate. [Link]
- Bock, J. L., et al.Adenylate Kinase and the Interconversion of Adenine Nucleotides. The Journal of Biological Chemistry. [Link] (General reference for nucleotide interconversion kinetics).

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- 2. Stability-indicating HPLC Method for Simultaneous Determination of Aspirin and Prasugrel - PMC [pmc.ncbi.nlm.nih.gov]

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